

Application Notes and Protocols for Filorexant in Murine Sleep Studies

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Compound of Interest

Compound Name: *Filorexant*

Cat. No.: *B1672671*

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These application notes provide a comprehensive overview of the use of **filorexant**, a dual orexin receptor antagonist (DORA), in sleep research using mouse models. This document includes quantitative data on dosage and its effects, detailed experimental protocols, and visualizations of the underlying signaling pathway and experimental workflow.

Introduction

Filorexant (also known as MK-6096) is a potent and selective dual antagonist of orexin receptor 1 (OX1R) and orexin receptor 2 (OX2R)[1][2][3]. The orexin system, originating in the lateral hypothalamus, is a key regulator of wakefulness[4][5]. By blocking the activity of orexin neuropeptides, **filorexant** promotes sleep, making it a compound of interest for insomnia research and the development of sleep-modulating therapeutics. Although its clinical development was discontinued, it remains a valuable tool for preclinical research in sleep neurobiology.

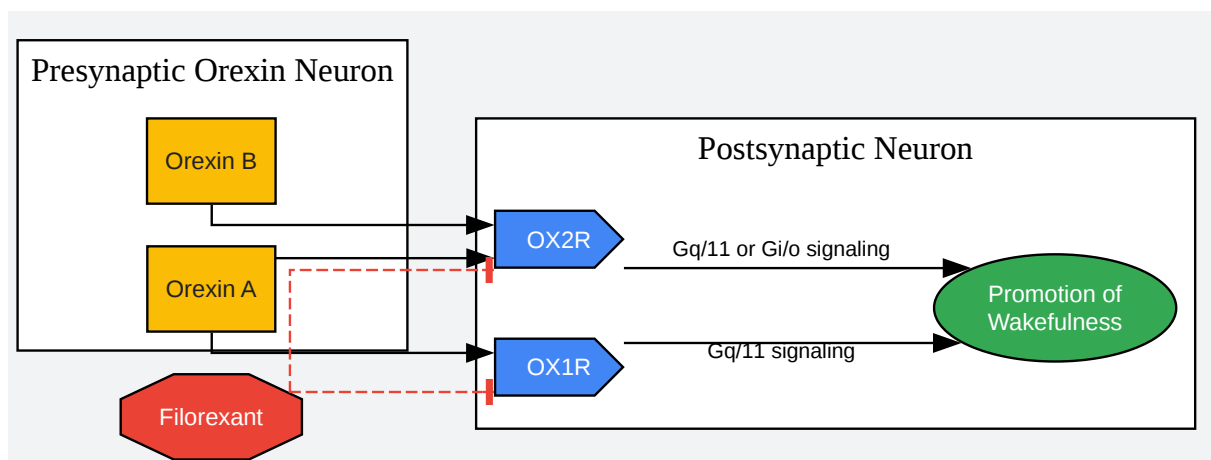
Quantitative Data

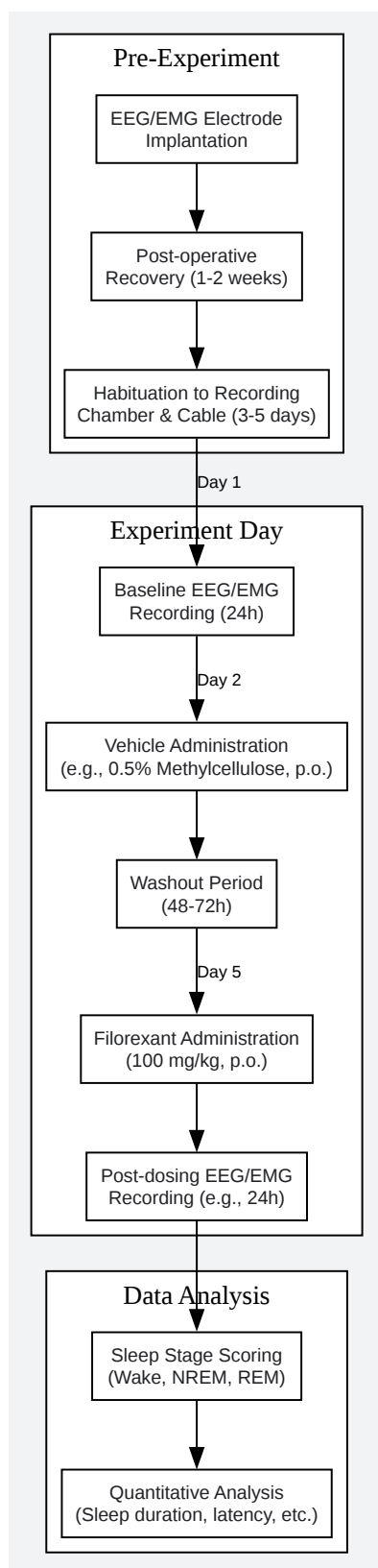
A preclinical study in mice demonstrated the sleep-promoting effects of **filorexant**. The following table summarizes the key quantitative findings from this research.

Dosage (Oral)	Animal Model	Duration of Effect	Change in NREM Sleep	Change in REM Sleep	Effect on Locomot or Activity	Reference
100 mg/kg	Mice	4 hours	+58.9%	+122.2%	Dose-dependent decrease	

Signaling Pathway

Filorexant exerts its effects by competitively blocking the binding of orexin A and orexin B to their respective receptors, OX1R and OX2R, which are G-protein coupled receptors. This antagonism prevents the downstream signaling cascades that promote and maintain wakefulness.





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